Safety Operating Guide

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Proper Disposal Procedures for Hydroxyacetone

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Compound of Interest		
Compound Name:	Hydroxyacetone	
Cat. No.:	B041140	Get

Hydroxyacetone, also known as acetol, is a flammable liquid that requires careful handling and disposal to ensure the safety of laboratory personnel to proper disposal protocols is essential and is governed by local, state, and federal regulations.[1]

Immediate Safety and Handling

Before disposal, it is crucial to handle hydroxyacetone with appropriate safety measures. It is a flammable liquid and vapor, posing a moderate fire h

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or chemical goggles are necessary.[1]
- Hand Protection: Wear suitable chemical-resistant gloves. The suitability and durability of a glove type depend on usage.[1]
- Body Protection: Wear protective clothing to prevent skin contact.[1]

Handling:

- Avoid all personal contact, including inhalation of vapors.[1]
- Work in a well-ventilated area, potentially requiring a local exhaust ventilation system that is explosion-resistant.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[3] No smoking.[3]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Containers, even empty ones, may contain explosive vapors and should not be cut, drilled, or welded.[1]

Spill and Leak Response

In the event of a spill, immediate action is required to contain the substance and prevent further contamination.

- $\bullet\,$ Minor Spills: Remove all ignition sources and clean up the spill immediately. [1]
- Major Spills: Evacuate the area, move upwind, and alert emergency responders.[1]
- Containment: Use an inert absorbent material like sand, diatomite, or universal binders to soak up the spill.[4] Do not allow the product to enter dra in a suitable, closed container for disposal.[5]

Storage Prior to Disposal

Proper storage of hydroxyacetone waste is critical to prevent hazardous reactions.

- Store in original or approved containers, which should be kept tightly closed in a dry, cool, and well-ventilated area.[3]
- Store in an approved flammable liquid storage area.[1]
- Avoid storage in pits, basements, or areas where vapors may be trapped.[1]



• Incompatible materials to avoid are strong oxidizing agents and strong acids.[1][2][6]

Disposal Procedure

Hydroxyacetone is considered a hazardous substance and its disposal must be managed accordingly.[1]

- Waste Identification: Label the waste container clearly as "Hazardous Waste" and "Hydroxyacetone".
- Containerization: Use a compatible, leak-proof container with a secure lid.[7] The container must be in good condition.[7][8]
- Collection: Collect waste hydroxyacetone in the designated container. Do not mix with other incompatible waste streams.[7]
- Consult Regulations: All waste must be handled in accordance with local, state, and federal regulations.[1] Consult your institution's Environmental guidelines.
- Professional Disposal: Arrange for the disposal of the hazardous waste through an approved waste disposal plant.[9] Recycling may be an option; management authority.[1]
- Empty Containers: Containers that have held **hydroxyacetone** should be triple-rinsed with a suitable solvent. The rinsate must be collected and discleaned, the container may be disposed of as regular trash.[8]

Physical C Observation	
Physical & Chemical Properties	Data
Appearance	Colorless to yellow, hygroscopic liquid[1]
Boiling Point	145-146 °C[3]
Flash Point	56 °C (closed cup)[3]
Solubility in Water	Miscible[1]
Specific Gravity	1.082 g/cm³ at 25 °C[3]
Vapor Density	>1 (Air = 1)[1]
Lower Explosive Limit	3% (V)[3]
Upper Explosive Limit	14.9% (V)[3]

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"ProfessionalDisposal" [label="Arrange for pickup by\n approved waste disposal service", shape=ellipse, fillc
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- To cite this document: BenchChem. [Proper Disposal Procedures for Hydroxyacetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041140#hydroxyacetone-proper-disposal-procedures]

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